

# Cesium tribromide appearance and color

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## Compound of Interest

Compound Name: Cesium tribromide

Cat. No.: B13813981

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An In-Depth Technical Guide to **Cesium Tribromide** ( $\text{CsBr}_3$ )

## Introduction

**Cesium tribromide** ( $\text{CsBr}_3$ ) is an inorganic compound notable for containing the tribromide anion ( $\text{Br}_3^-$ ). It is not a compound with cesium in a +3 oxidation state; rather, it is an ionic compound consisting of the cesium cation ( $\text{Cs}^+$ ) and the linear tribromide anion.<sup>[1]</sup> This material is of interest to researchers for its role as a bromine source and as an oxidizing agent in chemical synthesis. This guide provides a comprehensive overview of its physical and chemical properties, synthesis protocols, and key reactions.

## Physical and Chemical Properties

**Cesium tribromide** presents as a solid at room temperature. Its appearance is most commonly described as an orange solid or as dark red, rhombic crystals.<sup>[2][3]</sup> The compound is stable in dry air but decomposes upon contact with water, releasing bromine vapor, particularly in concentrated solutions.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **Cesium tribromide** reported in the literature. A notable discrepancy exists in the reported melting point, which may be attributable to different measurement conditions or sample purity.

Property	Value	Source(s)
Molecular Formula	CsBr <sub>3</sub>	[2][4]
Molar Mass	372.62 g/mol	[4][5][6]
372.617 g/mol	[2]	
372.63 g/mol	[3]	
Appearance	Orange solid, Dark red crystals	[2]
Rhombic crystals	[3]	
Melting Point	38 °C (decomposes)	[2]
180 °C	[3]	
Crystal System	Orthorhombic	[2][7]
Space Group	Pmnb	[2][7]
Lattice Constants	a = 6.522(5) Å	[7]
b = 10.037(3) Å	[7]	
c = 9.539(9) Å	[7]	
Br-Br Bond Distances	2.440 Å and 2.698 Å (unsymmetrical)	[7]

## Experimental Protocols

Several methods for the synthesis of **Cesium tribromide** have been reported. The choice of method may depend on the desired purity, yield, and available starting materials.

### Protocol 1: Direct Reaction with Liquid Bromine

This method involves the direct combination of cesium bromide and liquid bromine.[1]

Materials:

- Finely powdered Cesium Bromide (CsBr)

- Liquid Bromine ( $\text{Br}_2$ )

Procedure:

- Add finely powdered CsBr to an excess of liquid bromine in a suitable reaction vessel.
- Allow the reaction to proceed, forming  $\text{CsBr}_3$ .
- Gently heat the mixture to drive off the excess, unreacted bromine.
- The remaining solid product is **Cesium tribromide**.

## Protocol 2: Crystallization from Aqueous Solution

This protocol yields  $\text{CsBr}_3$  crystals from a concentrated aqueous solution.[\[2\]](#)

Materials:

- Cesium Bromide ( $\text{CsBr}$ )
- Bromine ( $\text{Br}_2$ )
- Deionized water

Procedure:

- Prepare a concentrated aqueous solution of Cesium Bromide.
- Introduce a large amount of bromine into the CsBr solution and stir until dissolved.
- Allow the solution to stand, facilitating the crystallization of **Cesium tribromide**.
- For obtaining single crystals suitable for X-ray diffraction, recrystallization from bromine water can be performed.[\[7\]](#)

## Protocol 3: In Situ Bromine Generation (Hydrothermal)

This method generates the required bromine in situ through a hydrothermal reaction.[\[2\]](#)

#### Materials:

- Cesium Bromide (CsBr)
- Cesium Bromate (CsBrO<sub>3</sub>)
- Hydrobromic Acid (HBr)

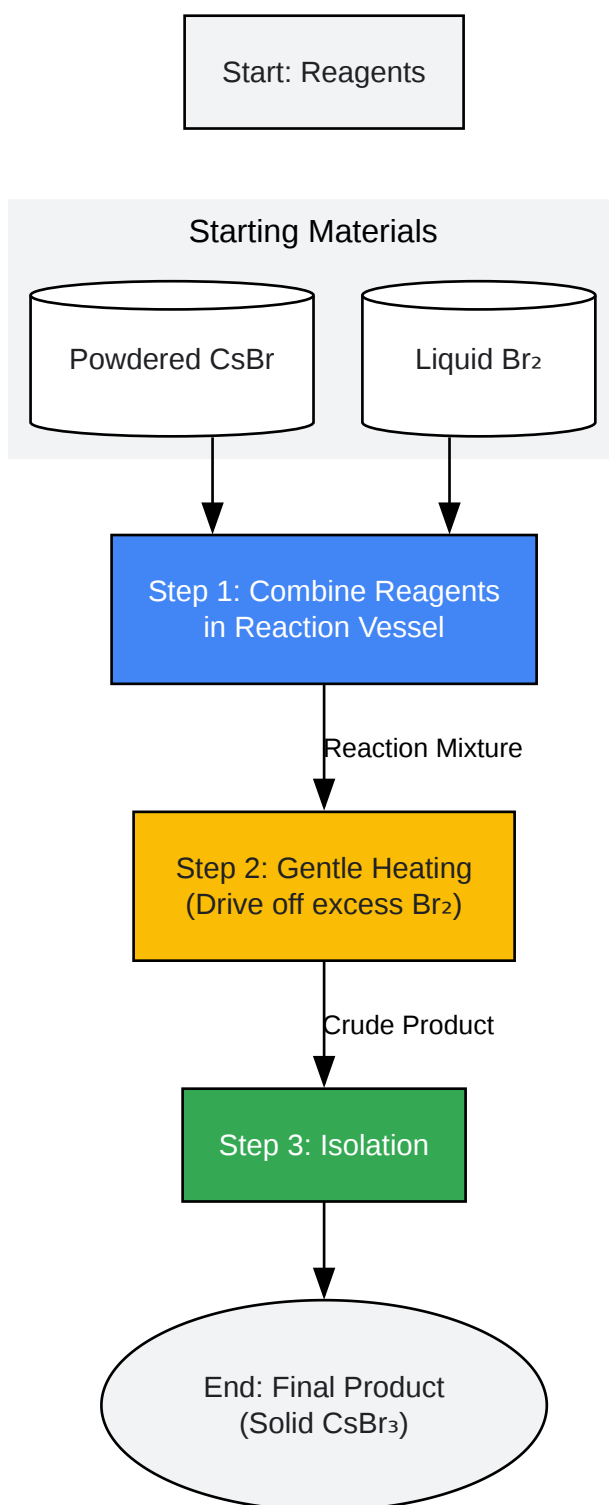
#### Procedure:

- Combine Cesium Bromide, Cesium Bromate, and Hydrobromic acid in a hydrothermal reaction vessel.
- The reaction between the bromate and hydrobromic acid generates bromine within the solution.
- The in situ generated bromine then reacts with the cesium bromide to form **Cesium tribromide** under hydrothermal conditions.

## Visualized Workflows and Reactions

### Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **Cesium tribromide** via direct reaction, a common and straightforward laboratory method.

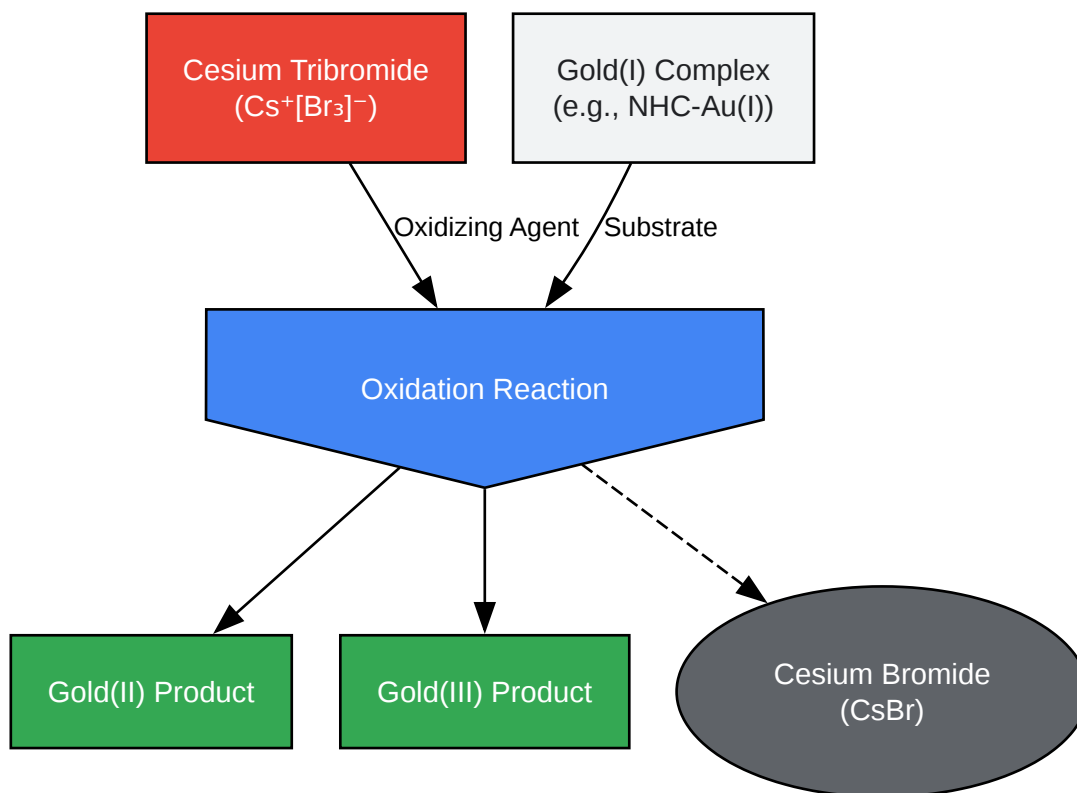


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Caption: Workflow for the direct synthesis of **Cesium tribromide**.

## Role as an Oxidizing Agent

**Cesium tribromide** can function as an oxidizing agent. For example, it has been used to oxidize certain Gold(I) complexes to Gold(II) or Gold(III) complexes.[2]



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Caption: Oxidation of Au(I) complexes using **Cesium tribromide**.

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